

Technical Guide to the Safe Handling of 3-Chloropyridine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropyridine-d4

Cat. No.: B3070127

[Get Quote](#)

Disclaimer: This document provides a comprehensive safety overview for **3-Chloropyridine-d4** (CAS No. 1001003-95-7). Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this guide is primarily based on the well-established safety data for its non-deuterated analogue, 3-Chloropyridine (CAS No. 626-60-8). The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the chemical's primary hazardous properties. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

3-Chloropyridine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its toxicity, flammability, and potential for causing serious health effects upon exposure.

GHS Classification

The GHS classification for 3-Chloropyridine, and by extension **3-Chloropyridine-d4**, is summarized in the table below.

| Hazard Class | Category | Hazard Statement |
|---|----------|---|
| Flammable liquids | 4 | H227: Combustible liquid |
| Acute toxicity, Oral | 4 | H302: Harmful if swallowed |
| Acute toxicity, Dermal | 2 | H310: Fatal in contact with skin |
| Acute toxicity, Inhalation | 2 | H330: Fatal if inhaled |
| Skin irritation | 2 | H315: Causes skin irritation |
| Serious eye damage | 1 | H318: Causes serious eye damage |
| Specific target organ toxicity - single exposure (Respiratory system) | 3 | H335: May cause respiratory irritation |
| Specific target organ toxicity - repeated exposure | 2 | H373: May cause damage to organs through prolonged or repeated exposure |
| Hazardous to the aquatic environment, short-term (acute) | 1 | H400: Very toxic to aquatic life |
| Hazardous to the aquatic environment, long-term (chronic) | 1 | H410: Very toxic to aquatic life with long lasting effects |

Data compiled from multiple sources[1][2][3].

GHS Pictograms and Signal Word

Signal Word: Danger

Pictograms:

- GHS06: Skull and Crossbones (Acute Toxicity - Fatal or Toxic)
- GHS05: Corrosion (Serious Eye Damage)

- GHS08: Health Hazard (Specific Target Organ Toxicity)
- GHS09: Environment (Hazardous to the Aquatic Environment)
- GHS07: Exclamation Mark (Harmful, Irritant)

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Chloropyridine is provided below. These values are expected to be very similar for **3-Chloropyridine-d4**.

| Property | Value | Reference |
|---|---|-----------|
| Molecular Formula | C ₅ H ₄ ClN | |
| Molecular Weight | 113.54 g/mol | |
| Appearance | Clear, colorless to light yellow liquid | |
| Boiling Point | 148 °C | |
| Flash Point | 65 - 66 °C (closed cup) | |
| Density | 1.194 g/mL at 25 °C | |
| Solubility in Water | 10 g/L | |
| pKa (conjugate acid) | 2.84 | |
| log Kow (Octanol/water partition coefficient) | 1.33 | |

Toxicological Information

3-Chloropyridine is highly toxic and poses a significant health risk upon exposure. The available toxicological data is summarized below.

| Toxicity Metric | Value | Species | Route | Reference |
|-------------------------|-------------|---------|----------------------|-----------|
| LD50 (Lethal Dose, 50%) | 841 mg/kg | Rat | Oral | |
| LD50 (Lethal Dose, 50%) | 235 mg/kg | Mouse | Intraperitoneal | |
| LD50 (Lethal Dose, 50%) | 50.01 mg/kg | - | Dermal (Read-across) | |

Health Effects:

- **Acute Effects:** Harmful if swallowed and may cause respiratory irritation. Fatal if it comes into contact with skin or is inhaled. It can cause serious eye damage.
- **Chronic Effects:** May cause damage to organs through prolonged or repeated exposure. Laboratory experiments have indicated mutagenic effects.

Experimental Protocols

Protocol for Determination of Acute Oral Toxicity (Adapted from OECD Guideline 423)

This protocol outlines the Acute Toxic Class Method for assessing the oral toxicity of a substance.

Objective: To determine the acute oral toxicity of **3-Chloropyridine-d4** and classify it according to the GHS.

Materials:

- **3-Chloropyridine-d4**
- Vehicle for administration (e.g., water, corn oil)
- Healthy, young adult nulliparous and non-pregnant female rats (weight variation within $\pm 20\%$)
- Oral gavage needles

- Standard laboratory animal caging and diet

Methodology:

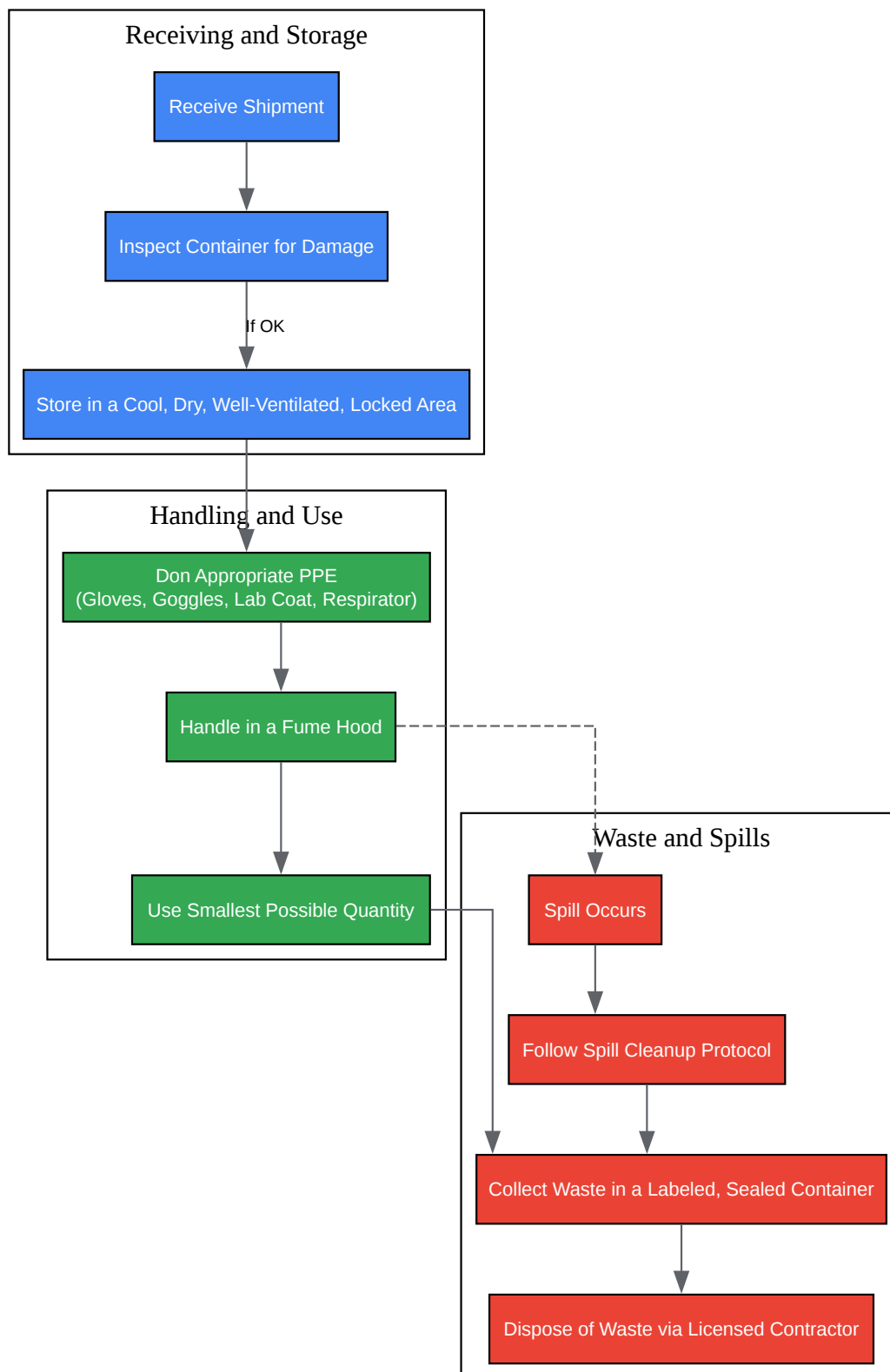
- Animal Acclimatization: Acclimatize animals to laboratory conditions for at least 5 days prior to the experiment.
- Dose Preparation: Prepare the test substance in the selected vehicle. The volume administered should generally not exceed 1 mL/100g of body weight for aqueous solutions.
- Dosing Procedure (Stepwise):
 - Start with a group of 3 female rats at a dose of 300 mg/kg.
 - Administer the prepared dose to each animal by oral gavage.
 - Observe the animals closely for the first 30 minutes, periodically during the first 24 hours, and daily thereafter for 14 days.
- Observation:
 - Record all signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
 - Record body weight of each animal shortly before dosing and at least weekly thereafter.
 - At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Endpoint Analysis: The classification is determined based on the number of animal deaths within each step of the dosing regimen. The LD50 is estimated based on the outcomes at different dose levels.

Safe Handling and Emergency Procedures

A systematic approach to handling **3-Chloropyridine-d4** is crucial to minimize risk.

Safe Handling Workflow

The following diagram illustrates a safe handling workflow for **3-Chloropyridine-d4**.



[Click to download full resolution via product page](#)

A workflow for the safe handling of **3-Chloropyridine-d4**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.
- Skin Protection: Wear impervious clothing and chemical-resistant gloves.
- Respiratory Protection: Use a full-face respirator with an appropriate cartridge if exposure limits are exceeded or if irritation is experienced.

First Aid Measures

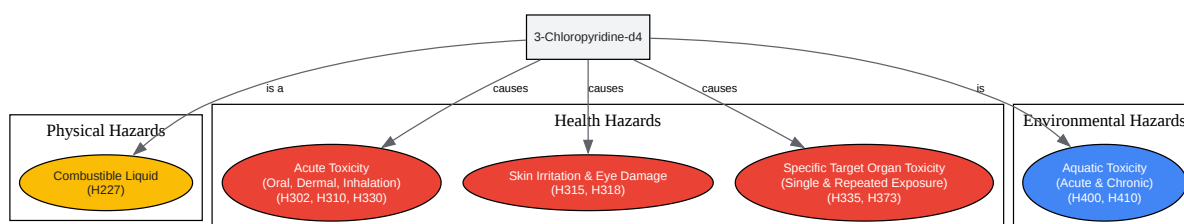
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air. Hazardous decomposition products include nitrogen oxides, carbon oxides, and hydrogen chloride gas.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Hazard Relationship Diagram

The following diagram illustrates the relationship between the different types of hazards associated with **3-Chloropyridine-d4**.



[Click to download full resolution via product page](#)

Relationship of hazards for **3-Chloropyridine-d4**.

This technical guide provides a summary of the critical safety information for **3-Chloropyridine-d4**. It is imperative that all users of this chemical consult the full Safety Data Sheet for 3-Chloropyridine and adhere to all institutional and regulatory safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling of 3-Chloropyridine-d4]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3070127#safety-data-sheet-sds-for-3-chloropyridine-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com